

# An In-Depth Technical Guide to Ethyl 4-(pinacolboranyl)cyclohex-3-enecarboxylate

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## Compound of Interest

Compound Name: *Bpin-Cyclohexene-C-COOEt*

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## Introduction

Ethyl 4-(pinacolboranyl)cyclohex-3-enecarboxylate is a bifunctional molecule of significant interest in modern organic synthesis and medicinal chemistry. As a vinyl boronate ester integrated into a cyclohexene scaffold that also bears a carboxylate group, this compound serves as a versatile building block. The pinacolboranyl group is a cornerstone for palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura coupling, enabling the formation of carbon-carbon and carbon-heteroatom bonds with high precision and functional group tolerance. The presence of the ethyl ester and the cyclohexene ring offers further opportunities for chemical modification, making it a valuable intermediate in the synthesis of complex molecular architectures, including novel therapeutic agents. This guide provides a comprehensive overview of the properties, synthesis, and potential applications of ethyl 4-(pinacolboranyl)cyclohex-3-enecarboxylate.

## Chemical and Physical Properties

While specific experimental data for ethyl 4-(pinacolboranyl)cyclohex-3-enecarboxylate is not readily available in the literature, its properties can be reliably inferred from closely related analogs, such as cyclohexene-1-boronic acid pinacol ester. The presence of the ethyl carboxylate group is expected to influence polarity, boiling point, and solubility.

Table 1: Estimated Physicochemical Properties

Property	Estimated Value	Notes
Molecular Formula	C <sub>15</sub> H <sub>25</sub> BO <sub>4</sub>	
Molecular Weight	280.17 g/mol	
Appearance	Colorless to pale yellow liquid or low-melting solid	Based on similar boronate esters.
Boiling Point	> 250 °C at 760 mmHg (with decomposition)	High boiling point expected due to molecular weight and polarity.
Melting Point	< 25 °C	Likely a liquid or low-melting solid at room temperature.
Density	~1.0 - 1.1 g/cm <sup>3</sup>	Estimated based on similar organic esters and boronic esters.
Solubility	Soluble in common organic solvents (e.g., THF, dichloromethane, ethyl acetate). Insoluble in water.	The ester and pinacol groups confer solubility in organic media.
Refractive Index	~1.47 - 1.49	Inferred from related cyclohexene and boronate ester compounds.

Table 2: Spectroscopic Data (Predicted)

Technique	Predicted Chemical Shifts / Signals
$^1\text{H}$ NMR ( $\text{CDCl}_3$ )	$\delta$ 6.5-7.0 (m, 1H, vinylic proton), 4.1-4.3 (q, 2H, $\text{OCH}_2\text{CH}_3$ ), 2.0-2.8 (m, 6H, allylic and other ring protons), 1.2-1.4 (s, 12H, pinacol methyls), 1.2-1.3 (t, 3H, $\text{OCH}_2\text{CH}_3$ )
$^{13}\text{C}$ NMR ( $\text{CDCl}_3$ )	$\delta$ 170-175 (C=O), 140-150 (C-B), 130-140 (C=CH), 83-85 ( $\text{C}(\text{CH}_3)_2$ ), 60-62 ( $\text{OCH}_2$ ), 25-40 (ring carbons), 24-25 (pinacol methyls), 14-15 ( $\text{OCH}_2\text{CH}_3$ )
$^{11}\text{B}$ NMR ( $\text{CDCl}_3$ )	$\delta$ 28-32 (broad singlet)
Mass Spec (ESI+)	m/z 281.1817 ( $[\text{M}+\text{H}]^+$ ), 303.1636 ( $[\text{M}+\text{Na}]^+$ )

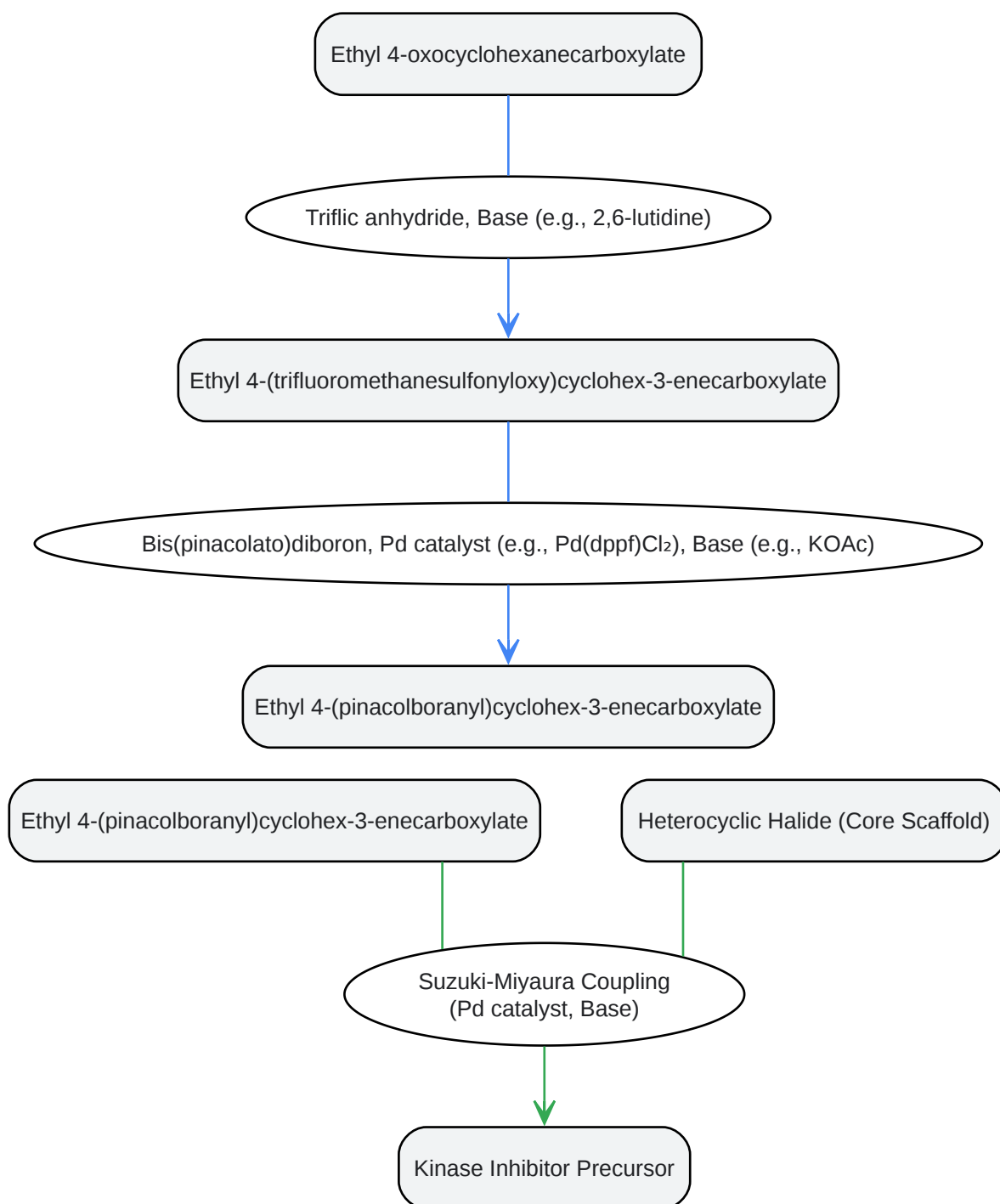
## Synthesis and Experimental Protocols

The synthesis of ethyl 4-(pinacolboranyl)cyclohex-3-enecarboxylate can be envisioned through several modern synthetic methodologies. A highly plausible and efficient route involves the palladium-catalyzed borylation of a suitable vinyl triflate precursor.

### Proposed Synthetic Route: Palladium-Catalyzed Borylation

This approach leverages the readily available ethyl 4-oxocyclohexanecarboxylate as a starting material. The ketone is converted to the corresponding vinyl triflate, which then undergoes a palladium-catalyzed cross-coupling reaction with bis(pinacolato)diboron.

Experimental Workflow Diagram



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